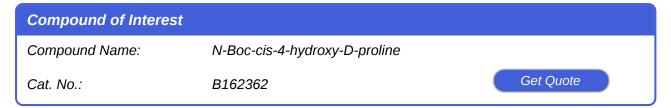




An In-depth Technical Guide to N-Boc-cis-4hydroxy-D-proline

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CAS Number: 135042-12-5

This technical guide provides a comprehensive overview of **N-Boc-cis-4-hydroxy-D-proline**, a valuable synthetic building block for researchers, scientists, and drug development professionals. This document details its chemical and physical properties, provides insights into its synthesis, and explores its applications in peptide synthesis, antibody-drug conjugates (ADCs), and proteolysis-targeting chimeras (PROTACs).

Core Properties and Specifications

N-Boc-cis-4-hydroxy-D-proline, systematically named (2R,4R)-1-(tert-butoxycarbonyl)-4-hydroxypyrrolidine-2-carboxylic acid, is a derivative of the non-essential amino acid D-proline. The introduction of a tert-butyloxycarbonyl (Boc) protecting group on the nitrogen atom and a hydroxyl group at the cis-4 position makes it a versatile intermediate in organic synthesis.

Table 1: Chemical and Physical Properties



Property	Value	References	
CAS Number	135042-12-5	[1][2][3]	
Molecular Formula	C10H17NO5	[1][3]	
Molecular Weight	231.25 g/mol	[1][2][3]	
Appearance	White to off-white solid	[2]	
Purity	≥97%	[1][2]	
Melting Point	146-151 °C	[2]	
Optical Rotation	$[\alpha]22/D +50.0^{\circ}$, c = 1 in methanol	[2]	
Storage Temperature	2-8°C	[2]	
Solubility	Soluble in methanol, DMF, and DCM		

Synthesis Protocol

The synthesis of **N-Boc-cis-4-hydroxy-D-proline** typically involves the protection of the amino group of cis-4-hydroxy-D-proline. While a specific protocol for the D-enantiomer is not readily available in public literature, a representative procedure can be adapted from the synthesis of its L-enantiomer counterpart. The key step is the reaction of the amino acid with di-tert-butyl dicarbonate (Boc anhydride) in the presence of a base.

Experimental Protocol: Boc Protection of cis-4-hydroxy-D-proline

This protocol is adapted from a patented synthesis of a related compound and general chemical principles.

Materials:

- cis-4-hydroxy-D-proline
- Dichloromethane (DCM)



- Di-tert-butyl dicarbonate (Boc)₂O
- Triethylamine (TEA) or Sodium Bicarbonate (NaHCO₃)
- Water
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Rotary evaporator
- Standard laboratory glassware

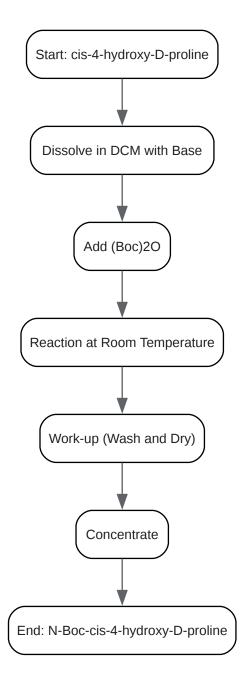
Procedure:

- Suspend cis-4-hydroxy-D-proline in dichloromethane (DCM) in a reaction flask.
- Add a suitable base, such as triethylamine or an aqueous solution of sodium bicarbonate, to the suspension and stir until the amino acid dissolves.
- Cool the reaction mixture in an ice bath.
- Slowly add a solution of di-tert-butyl dicarbonate ((Boc)₂O) in DCM to the reaction mixture while stirring.
- Allow the reaction to warm to room temperature and continue stirring for several hours to overnight.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, transfer the mixture to a separatory funnel.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄).
- Filter the mixture and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.



 The crude N-Boc-cis-4-hydroxy-D-proline can be further purified by recrystallization or column chromatography if necessary.

Diagram 1: General Synthesis Workflow



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Caption: General workflow for the synthesis of **N-Boc-cis-4-hydroxy-D-proline**.

Applications in Research and Drug Development



N-Boc-cis-4-hydroxy-D-proline is a versatile building block with significant applications in medicinal chemistry and drug discovery.

Peptide Synthesis

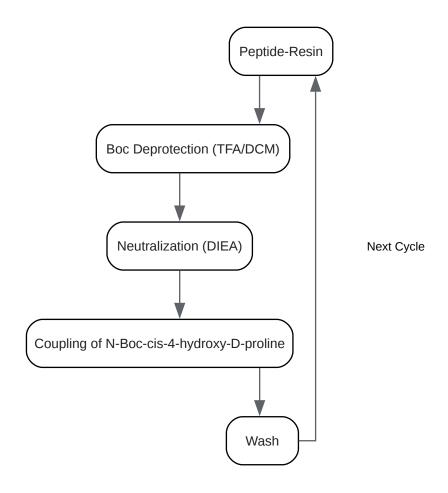
The incorporation of proline and its derivatives into peptides can induce specific secondary structures, such as β -turns, and enhance proteolytic stability. The Boc protecting group allows for its use in Boc-based solid-phase peptide synthesis (SPPS).

Experimental Protocol: Incorporation into a Peptide using Boc-SPPS

- Resin Preparation: Start with a suitable resin (e.g., Merrifield resin) pre-loaded with the Cterminal amino acid.
- Deprotection: Swell the resin in DCM and treat with a solution of trifluoroacetic acid (TFA) in DCM (typically 25-50%) to remove the Boc protecting group from the N-terminal amino acid.
- Neutralization: Wash the resin with DCM and then neutralize the resulting ammonium salt with a solution of a hindered base, such as N,N-diisopropylethylamine (DIEA), in DCM or DMF.
- Coupling: a. In a separate vessel, dissolve N-Boc-cis-4-hydroxy-D-proline and a coupling agent (e.g., HBTU, HATU) in DMF. b. Add DIEA to activate the carboxylic acid. c. Add the activated amino acid solution to the resin and agitate for 1-2 hours.
- Washing: Wash the resin thoroughly with DMF and DCM to remove excess reagents.
- Repeat: Repeat the deprotection, neutralization, and coupling steps for each subsequent amino acid in the peptide sequence.
- Cleavage: Once the synthesis is complete, cleave the peptide from the resin and remove side-chain protecting groups using a strong acid cocktail (e.g., HF or a TFA-based cocktail).
- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).

Diagram 2: Boc-SPPS Cycle for Peptide Synthesis





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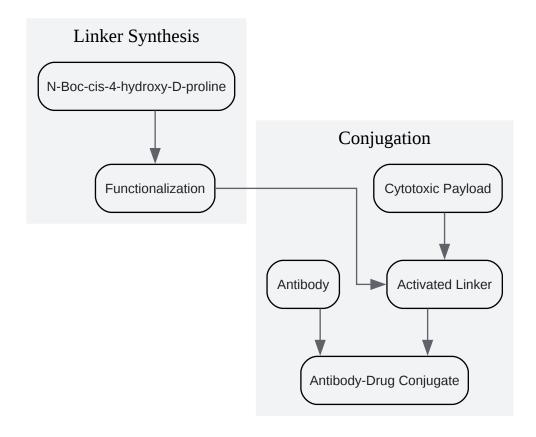
Caption: Boc-SPPS cycle for incorporating N-Boc-cis-4-hydroxy-D-proline.

Antibody-Drug Conjugates (ADCs)

N-Boc-cis-4-hydroxy-D-proline can be used as a component of the linker in ADCs. The hydroxyl group offers a point for further modification or attachment of the cytotoxic payload, while the proline scaffold can influence the linker's conformation and stability.

Diagram 3: Conceptual Workflow for ADC Synthesis





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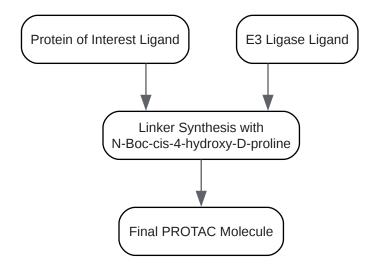
Caption: Conceptual workflow for ADC synthesis using the proline derivative.

PROTACs

In the development of PROTACs, this molecule can serve as a rigid building block within the linker connecting the target protein ligand and the E3 ligase ligand. The defined stereochemistry and conformation of the proline ring can help to optimize the ternary complex formation, which is crucial for efficient protein degradation.

Diagram 4: Role in PROTAC Assembly





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Caption: Role of N-Boc-cis-4-hydroxy-D-proline in PROTAC assembly.

Biological Context: The Role of Hydroxyproline

While **N-Boc-cis-4-hydroxy-D-proline** is a synthetic molecule, its core structure, hydroxyproline, is a naturally occurring amino acid derivative. In biological systems, the post-translational hydroxylation of proline residues is critical for the stability of collagen, the most abundant protein in mammals. The hydroxyl groups of hydroxyproline form hydrogen bonds that stabilize the collagen triple helix. The metabolism of hydroxyproline is also linked to various cellular processes and signaling pathways, including the hypoxia-inducible factor (HIF) pathway.

Safety and Handling

N-Boc-cis-4-hydroxy-D-proline should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Table 2: Hazard Information



Pictogram	Signal Word	Hazard Statements	Precautionary Statements
GHS07	Warning	H319 - Causes serious eye irritation	P305 + P351 + P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Conclusion

N-Boc-cis-4-hydroxy-D-proline (CAS 135042-12-5) is a key building block in modern medicinal chemistry. Its unique structural features, including the Boc-protecting group and the cis-hydroxyl functionality on a D-proline scaffold, provide chemists with a versatile tool for the synthesis of complex peptides, ADCs, and PROTACs. The ability to introduce conformational constraints and enhance metabolic stability makes this compound highly valuable for the development of novel therapeutics. This guide has provided a comprehensive overview of its properties, synthesis, applications, and safety considerations to support its effective use in research and development.

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